

Technical Guide: 2-Morpholinecarboxamide Hydrochloride in Drug Design

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Core Directive: The Scaffold as a Functional Pharmacophore

2-Morpholinecarboxamide hydrochloride (CAS: 1185296-76-7 for HCl salt; Base CAS: 95606-66-9) is not a standalone therapeutic agent but a high-value chiral building block and privileged scaffold in medicinal chemistry. Its biological utility is defined by its ability to confer favorable physicochemical properties—specifically metabolic stability, aqueous solubility, and hydrogen-bonding potential—to complex drug candidates.

This guide moves beyond the molecule's physical isolation to explore its critical role in synthesizing Prokineticin Receptor (PKR) antagonists and PI3K/mTOR inhibitors. It serves as a blueprint for leveraging this core to modulate kinase activity and G-protein coupled receptor (GPCR) signaling.

Scientific Integrity & Logic: Mechanism and Utility[1]

Structural Pharmacophore Analysis

The morpholine ring is a "privileged structure" in drug discovery due to its ability to lower lipophilicity (LogP) while maintaining membrane permeability.

- The Ether Oxygen (Position 4): Acts as a weak hydrogen bond acceptor, often interacting with the hinge region of kinases or solvent-exposed residues in GPCR pockets.
- The Secondary Amine (Position 1): The site of derivatization (typically N-arylation). In the hydrochloride form, this nitrogen is protonated, ensuring stability during storage.
- The Carboxamide (Position 2): This is the distinguishing feature of this specific building block. Unlike a simple morpholine, the C2-carboxamide provides a vector for additional hydrogen bonding (donor/acceptor) and can probe specific sub-pockets (e.g., the ribose binding pocket in ATP sites).

Primary Biological Applications[2][3][4]

A. Prokineticin Receptor Antagonism

Derivatives of 2-morpholinecarboxamide have been identified as potent antagonists for Prokineticin Receptors 1 and 2 (PKR1/PKR2). These GPCRs regulate angiogenesis, neurogenesis, and circadian rhythms.[1]

- Mechanism: The morpholine core mimics the proline-rich motifs of the endogenous ligand (Prokineticin-2), while the carboxamide side chain locks the receptor in an inactive conformation, preventing Gq-protein coupling and subsequent calcium mobilization.

B. PI3K/mTOR Kinase Inhibition

Morpholine-substituted heterocycles are hallmark pharmacophores in Phosphoinositide 3-kinase (PI3K) inhibitors (e.g., GDC-0941).

- Mechanism: The morpholine oxygen forms a critical hydrogen bond with the hinge region residue (e.g., Val851 in PI3K). The C2-carboxamide substitution allows for the exploration of the "affinity pocket," improving selectivity over other kinases.

Visualization: Pharmacophore & Pathway

Diagram 1: Pharmacophore & Chemical Logic

This diagram illustrates the structural features of the scaffold and its binding potential.

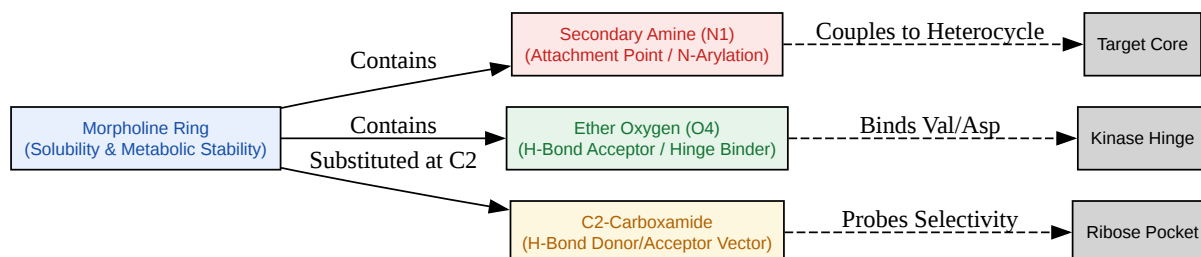


Figure 1: Pharmacophore features of 2-Morpholinecarboxamide HCl.

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Diagram 2: Prokineticin Signaling Pathway (Target Context)

Understanding the downstream effects of blocking PKR1/2 with morpholine derivatives.

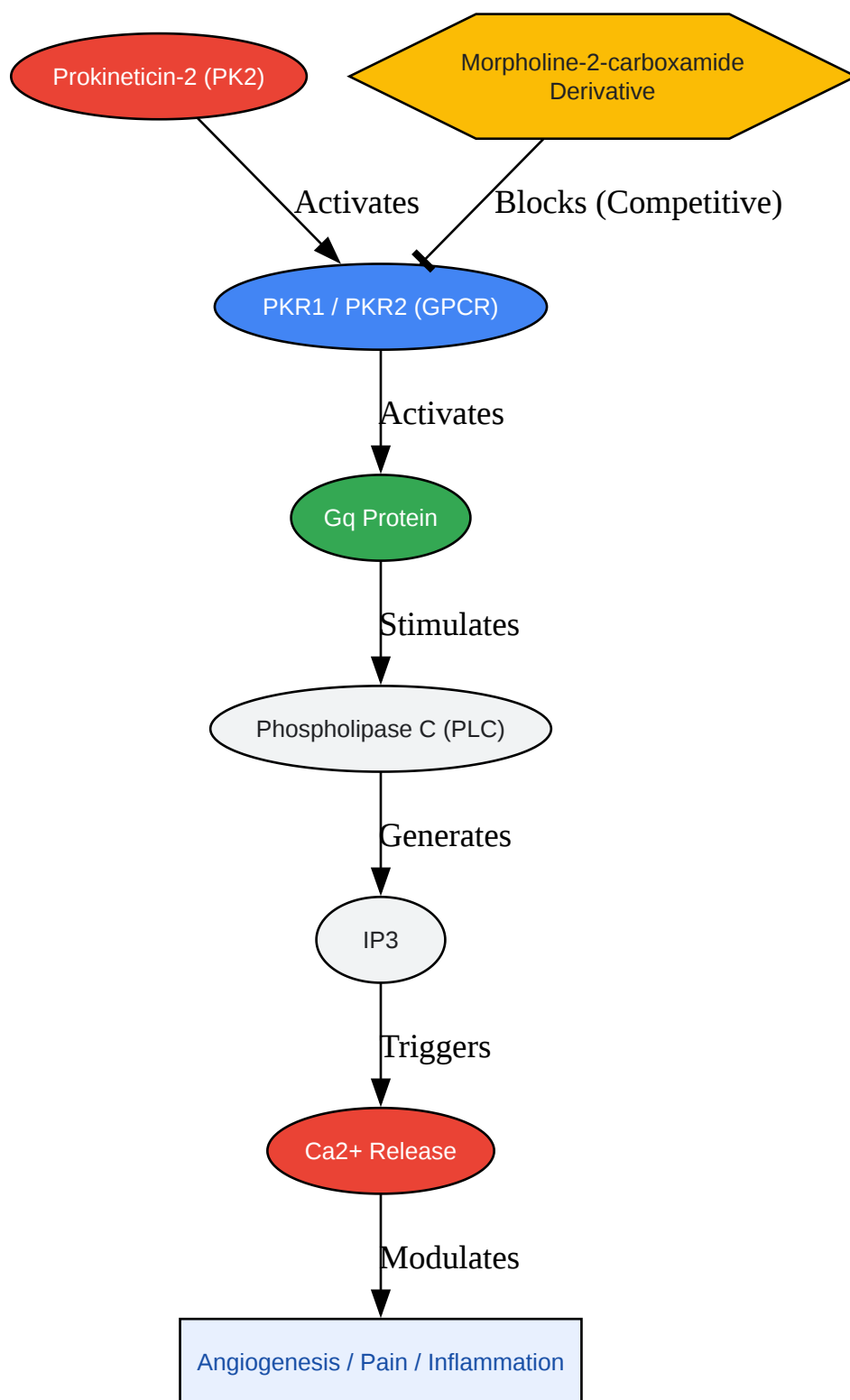


Figure 2: Inhibition of Prokineticin Signaling by Morpholine Antagonists.

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Experimental Protocols

Synthesis Protocol: N-Arylation (General Procedure)

This protocol describes how to attach the 2-morpholinecarboxamide core to a heteroaryl halide (e.g., 4-chloropyrimidine) to generate a bioactive kinase inhibitor.

Reagents:

- **2-Morpholinecarboxamide hydrochloride** (1.0 equiv)
- Heteroaryl chloride (e.g., 4-chloro-6-phenylpyrimidine) (1.0 equiv)
- Diisopropylethylamine (DIPEA) (3.0 equiv)
- Solvent: DMF or NMP (anhydrous)

Step-by-Step Workflow:

- Preparation: In a round-bottom flask, dissolve the heteroaryl chloride in anhydrous DMF (0.2 M concentration).
- Activation: Add DIPEA to the solution. Stir at room temperature for 5 minutes to ensure basic conditions (neutralizing the HCl salt).
- Addition: Add **2-Morpholinecarboxamide hydrochloride** in one portion.
- Reaction: Heat the mixture to 80°C–100°C under nitrogen atmosphere for 4–12 hours. Monitor reaction progress via TLC or LC-MS (Target mass = Heteroaryl mass + 129 Da).
- Workup: Cool to room temperature. Pour into ice-water. If a precipitate forms, filter and wash with water. If no precipitate, extract with Ethyl Acetate, wash with brine, dry over MgSO₄, and concentrate.
- Purification: Purify via flash column chromatography (typically MeOH/DCM gradient) to isolate the N-arylated product.

Biological Assay: Calcium Mobilization for PKR Antagonism

To validate the biological activity of the synthesized derivative, use a functional GPCR assay.

Objective: Measure the ability of the compound to inhibit PK2-induced Calcium release in CHO cells expressing PKR1.

Materials:

- CHO-K1 cells stably expressing human PKR1.
- FLIPR Calcium 6 Assay Kit (Molecular Devices).
- Agonist: Recombinant Human Prokineticin-2 (PK2).
- Detection: FLIPR Tetra or compatible fluorescence plate reader.

Protocol:

- Cell Plating: Seed CHO-PKR1 cells (10,000 cells/well) in a 384-well black-wall/clear-bottom poly-D-lysine coated plate. Incubate overnight at 37°C/5% CO₂.
- Dye Loading: Remove culture media. Add 20 µL of Calcium 6 dye loading buffer (with 2.5 mM Probenecid to prevent dye efflux). Incubate for 2 hours at 37°C.
- Compound Addition (Antagonist Mode):
 - Prepare serial dilutions of the 2-morpholinecarboxamide derivative in HBSS buffer.
 - Add 10 µL of compound solution to the cells.
 - Incubate for 15 minutes at room temperature (to allow receptor binding).
- Agonist Stimulation:
 - Prepare PK2 agonist solution at EC₈₀ concentration (determined previously).

- Place plate in FLIPR.
- Inject agonist and immediately record fluorescence (Ex 485 nm / Em 525 nm) for 120 seconds.
- Analysis: Calculate IC₅₀ based on the reduction of the Peak Fluorescence Response compared to the DMSO control.

Data Presentation: Physicochemical Profile

Property	Value / Description	Relevance to Drug Design
Molecular Weight	166.61 g/mol (HCl salt)	Low MW allows for "fragment-based" drug design.
H-Bond Donors	3 (Amide NH ₂ , Ammonium NH ⁺)	Critical for binding site interactions.
H-Bond Acceptors	2 (Ether O, Amide O)	Hinge binding (Kinases) or water bridging.
Chirality	C2 center (R or S)	(S)-enantiomer is often preferred for kinase selectivity.
Solubility	High (Water/Methanol)	Improves the solubility profile of lipophilic aryl cores.

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